Technical Synthesis Guide: 3-(4-Bromophenyl)piperidin-3-ol Hydrochloride[1]

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Compound of Interest

Compound Name:	*3-(4-Bromophenyl)piperidin-3-ol hydrochloride*
CAS No.:	*2126177-48-6*
Cat. No.:	*B2920558*

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Executive Summary

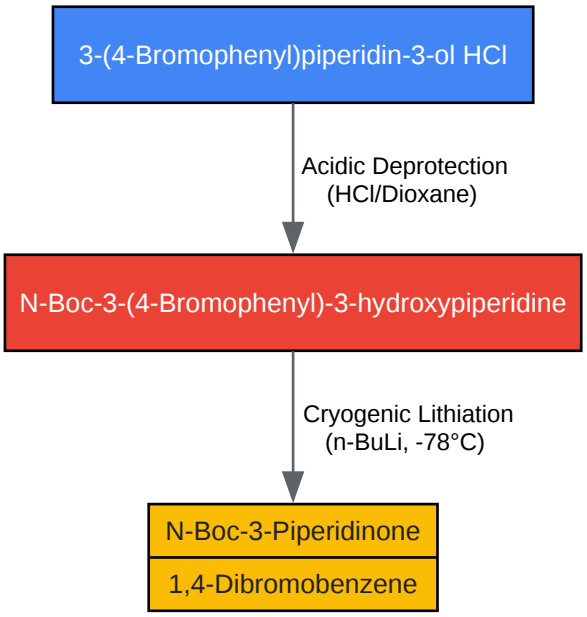
Target Molecule: **3-(4-Bromophenyl)piperidin-3-ol hydrochloride** CAS (Free Base Analog): Not widely indexed; structural analog to 3-phenylpiperidin-3-ol (CAS 6859-99-0 derivatives).[1] Primary Application: Privileged scaffold in medicinal chemistry, specifically for the development of NMDA receptor antagonists, Sigma-1 receptor ligands, and norepinephrine reuptake inhibitors.[1]

This technical guide outlines a high-fidelity synthesis pathway for **3-(4-Bromophenyl)piperidin-3-ol hydrochloride**. Unlike generic protocols, this guide prioritizes the Cryogenic Lithium-Halogen Exchange method over standard Grignard formation. This choice is critical to prevent the formation of benzyne intermediates or bis-metalated species (1,4-phenylene-dilithium), ensuring the integrity of the para-bromine substituent is maintained throughout the nucleophilic addition.[1]

Retrosynthetic Analysis

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To achieve the target with high regioselectivity, the synthesis is disconnected at the C3–Carbinol bond.[1] The piperidine ring is introduced via a protected ketone (N-Boc-3-piperidinone) to prevent amine interference during the organometallic step.



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Figure 1: Retrosynthetic disconnection strategy focusing on the C3-Aryl bond formation.

Core Synthesis Protocol: Cryogenic Lithiation Route

Rationale: The use of 1,4-dibromobenzene requires precise kinetic control.[1] Direct magnesium insertion (Grignard) often yields a mixture of mono- and di-Grignard reagents.[1] Lithium-halogen exchange at -78°C is highly selective for mono-lithiation, preserving the second bromine atom for the final product.[1]

Phase 1: Nucleophile Generation & Addition

Reaction Type: Lithium-Halogen Exchange / Nucleophilic Addition Key Reagents: 1,4-Dibromobenzene, n-Butyllithium (n-BuLi), tert-Butyl 3-oxopiperidine-1-carboxylate (N-Boc-3-piperidinone).[1]

Step-by-Step Methodology:

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- System Preparation: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and temperature probe. Flush with N_2 for 15 minutes.
- Reagent Dissolution: Charge the flask with 1,4-dibromobenzene (1.2 equiv) and anhydrous THF (Tetrahydrofuran, 10 mL/g of substrate).
- Cryogenic Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Ensure the internal temperature stabilizes below -75°C.
- Lithiation: Add n-BuLi (1.1 equiv, 1.6 M in hexanes) dropwise via syringe pump over 30 minutes.
  - Critical Parameter: Maintain internal temperature < -70°C to prevent bis-lithiation or benzyne formation.[1]
  - Observation: Stir for 45 minutes at -78°C. The solution typically turns a pale yellow.
- Electrophile Addition: Dissolve N-Boc-3-piperidinone (1.0 equiv) in minimal anhydrous THF. Add this solution dropwise to the lithiated species at -78°C over 20 minutes.
- Reaction & Quench: Stir at -78°C for 2 hours. Monitor by TLC (Hexane:EtOAc 4:1). Once complete, quench in situ with saturated aqueous NH_4Cl (5 mL) while still cold, then allow to warm to room temperature.

Phase 2: Workup & Purification[2]

- Extraction: Dilute with water and extract with Ethyl Acetate (3x).
- Washing: Wash combined organics with Brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Purification: Purify the crude N-Boc intermediate via Flash Column Chromatography (Silica Gel 60).
  - Eluent: Gradient 0% → 30% EtOAc in Hexanes.
  - Target: Isolate tert-butyl 3-(4-bromophenyl)-3-hydroxypiperidine-1-carboxylate.

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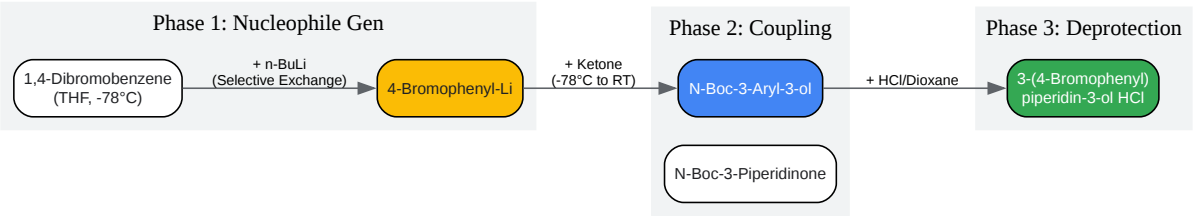
Phase 3: Deprotection & Salt Formation

Reaction Type: Acidolytic Cleavage (Boc Removal)[1]

- Dissolution: Dissolve the purified N-Boc intermediate in 1,4-Dioxane (5 mL/g).
- Acidification: Add 4M HCl in Dioxane (10 equiv) dropwise at 0°C.
- Precipitation: Warm to room temperature and stir for 4–6 hours. The product typically precipitates as a white solid.
- Isolation: Dilute with diethyl ether (to maximize precipitation), filter the solid, and wash with cold ether.
- Drying: Dry under high vacuum at 40°C to yield **3-(4-Bromophenyl)piperidin-3-ol hydrochloride**.

Process Visualization

The following diagram details the reaction flow, highlighting the critical temperature checkpoints to avoid side reactions.



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Figure 2: Forward synthesis workflow emphasizing the cryogenic selective lithiation step.

Critical Process Parameters (CPPs)

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Parameter	Specification	Scientific Rationale
Lithiation Temp	< -70°C	Prevents the second bromine from reacting (bis-lithiation) and suppresses benzyne elimination pathways.[1]
Reagent Stoichiometry	1.1 eq n-BuLi	Slight excess ensures full conversion of the dibromide to the mono-lithio species without attacking the Boc group prematurely (though sterically hindered).
Quenching	Cold (-78°C)	Quenching before warming prevents the alkoxide intermediate from engaging in retro-aldol type side reactions or intramolecular cyclizations.
Atmosphere	Inert (N_2/Ar)	Organolithiums are pyrophoric and moisture sensitive; strict exclusion of water is required to maintain stoichiometry.

Analytical Characterization Profile

To validate the synthesis, the final hydrochloride salt should exhibit the following spectral characteristics:

- 1H NMR (400 MHz, DMSO-d6):
  - δ 9.0–9.5 (br s, 2H, NH_2^+),[1]
  - δ 7.55 (d, 2H, Ar-H, ortho to Br),[1]
  - δ 7.40 (d, 2H, Ar-H, meta to Br),[1]
  - δ 5.4 (s, 1H, OH),[1]

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- δ 3.0–3.4 (m, 4H, Piperidine Ring CH_2),[1]
- δ 1.6–2.0 (m, 4H, Piperidine Ring CH_2).[1]

- Mass Spectrometry (ESI+):
  - m/z = 256/258 $[M+H]^+$ (Characteristic 1:1 isotopic pattern of Bromine).[1]

References

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Sources

- 1. CN112645902A - Synthetic method of 1- (4-bromophenyl) piperidine - Google Patents [patents.google.com]
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